

4-(Cyanomethyl)-2-methoxyphenyl acetate

chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-(Cyanomethyl)-2-methoxyphenyl acetate

Cat. No.: B1584336

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An In-depth Technical Guide to 4-(Cyanomethyl)-2-methoxyphenyl acetate

This guide provides a comprehensive technical overview of **4-(Cyanomethyl)-2-methoxyphenyl acetate**, a key chemical intermediate. Tailored for researchers, scientists, and professionals in drug development, this document delves into the compound's chemical identity, structural characteristics, physicochemical properties, and a validated synthesis pathway.

Introduction and Core Concepts

4-(Cyanomethyl)-2-methoxyphenyl acetate is a valuable organic compound characterized by a sophisticated molecular architecture that combines a phenyl acetate moiety with a cyanomethyl group. This unique arrangement of functional groups makes it a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries. Understanding its fundamental properties and synthesis is crucial for its effective application in research and development.

The core of this molecule is a guaiacol (2-methoxyphenol) derivative, a structural motif present in numerous biologically active compounds. The addition of a cyanomethyl (-CH₂CN) group and the acetylation of the phenolic hydroxyl group modify its reactivity and physical properties, opening avenues for diverse chemical transformations.

Chemical Structure and Nomenclature

A precise understanding of the molecule's structure is fundamental to appreciating its chemical behavior.

IUPAC Name and Synonyms

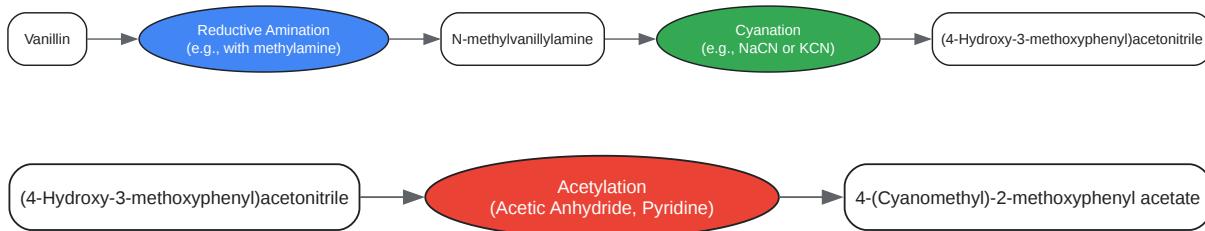
The systematic name for this compound, as per the International Union of Pure and Applied Chemistry (IUPAC) guidelines, is [4-(cyanomethyl)-2-methoxyphenyl] acetate^{[1][2]}.

Common synonyms and identifiers for this compound include:

- **4-(Cyanomethyl)-2-methoxyphenyl acetate**^[3]
- Homovanillonitrile acetate
- CAS Number: 5438-51-7^{[1][2]}
- PubChem CID: 226322^{[1][2]}

Molecular Structure and Representation

The chemical formula for **4-(Cyanomethyl)-2-methoxyphenyl acetate** is $C_{11}H_{11}NO_3$ ^[2]. Its structure features a benzene ring substituted with four groups: a cyanomethyl group at position 1, a methoxy group at position 3, and an acetoxy group at position 4.



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